

Technical Guide: Physicochemical Profiling & Handling of Fluvastatin Sodium Hydrate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Fluvastatin sodium hydrate

Cat. No.: B12044414

[Get Quote](#)

Executive Summary

Fluvastatin sodium (Lescol®) represents the first entirely synthetic HMG-CoA reductase inhibitor, distinct from fungal-derived statins like lovastatin. While its therapeutic efficacy in hypercholesterolemia is well-documented, its utility in research requires rigorous control over its physicochemical environment.

This guide addresses the critical "silent variables" that compromise experimental reproducibility: photolability, pH-dependent solubility, and hydrate polymorphism. Failure to account for the rapid photo-oxidative cyclization of fluvastatin or its precipitation in acidic media will yield invalid IC50 data in enzymatic assays.

Molecular Identity & Solid-State Characterization

Fluvastatin sodium is most commonly supplied as a monohydrate (Form I).^{[1][2]} Researchers must distinguish between the salt and the free acid, as their solubility profiles are diametrically opposed.

Property	Specification	Critical Insight for Researchers
CAS Number	93957-55-2	Verify CAS to ensure salt form (Free acid is 93957-54-1).
Formula	C ₂₄ H ₂₅ FNO ₄ [3][4]·Na·H ₂ O	Molecular weight calculations must account for the sodium and water (MW ~433.45 g/mol).
Stereochemistry	Racemate (3R, 5S / 3S, 5R)	The 3R, 5S enantiomer is the pharmacologically active inhibitor.[5]
Solid Form	Crystalline Monohydrate	Hygroscopic.[6] Protocol: Equilibrate to room temp before weighing to prevent moisture uptake errors.
pKa	~4.5 (Carboxylic acid)	Crucial: At pH < 5.5, the drug protonates and precipitates out of aqueous solution.
LogP	3.2 – 4.5 (Lipophilic)	High affinity for membranes; requires detergents or BSA in cell-free assays to prevent non-specific binding.

Solution Thermodynamics & Solubility Profiling

Fluvastatin sodium is an amphiphilic salt. While soluble in water, its stability and solubility are governed strictly by pH and solvent choice.

Solubility Table (at 25°C)

Solvent	Solubility Limit	Usage Recommendation
Methanol	> 50 mg/mL	Preferred for primary stock solutions.
DMSO	~10 mg/mL	Suitable for cell culture stocks (Keep final DMSO < 0.1% v/v).
Water	> 18 mg/mL	Soluble, but unstable over time (hydrolysis). Do not store.
PBS (pH 7.4)	~0.2 - 0.5 mg/mL	Limited solubility due to ionic strength. Use immediately.
Acidic Buffer (pH < 4)	Insoluble	Avoid. The free acid will precipitate immediately.

Preparation Protocol: The "Solvent-Shift" Method

To maximize stability and solubility in aqueous assays:

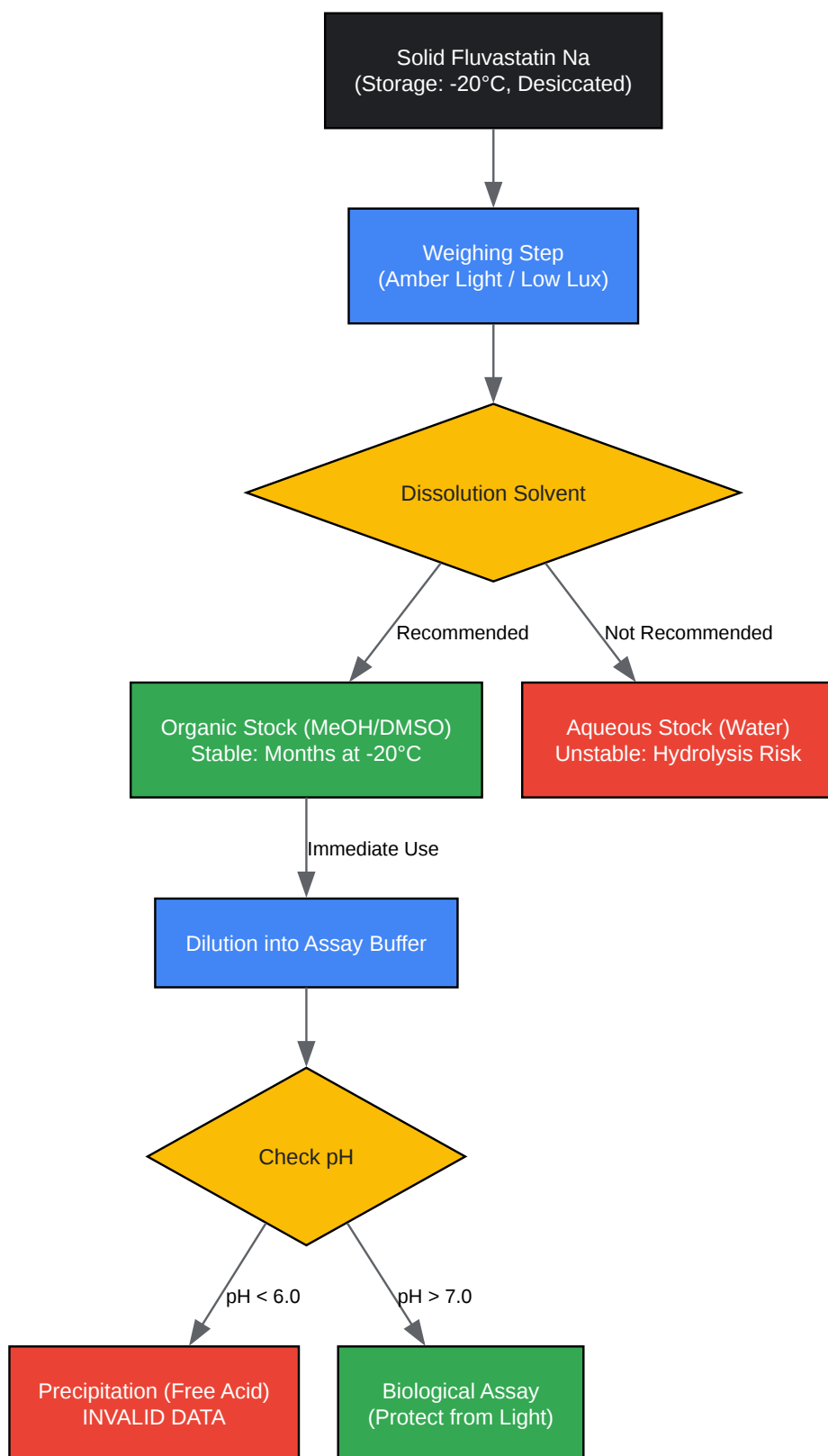
- Weigh the monohydrate powder under amber light.
- Dissolve in 100% Methanol or DMSO to create a high-concentration stock (e.g., 10 mM).
- Dilute slowly into the aqueous buffer (pH 7.4) while vortexing.
 - Note: Ensure the buffer pH remains > 7.[3]0. If the pH drops, the solution will turn cloudy (precipitation).

Stability Profile: The Photodegradation Hazard

Fluvastatin is exceptionally sensitive to light.[7][8] Upon exposure to UV or blue light, it undergoes photo-oxidative cyclization, forming a biologically inactive phenanthrene-like derivative. This reaction is irreversible and occurs within minutes in dilute solution.

Workflow Logic: Stability Assurance

The following diagram outlines the mandatory decision tree for handling Fluvastatin to prevent degradation.



[Click to download full resolution via product page](#)

Caption: Operational workflow for Fluvastatin Sodium handling. Note the critical control points at solvent selection and pH verification to prevent degradation and precipitation.

Analytical Protocol: Validated HPLC Method

For quantifying Fluvastatin in stock solutions or media, a Reverse-Phase HPLC (RP-HPLC) method is required.^[9] The method below separates the drug from its photodegradation products.

Instrument Parameters

- Column: C18 (ODS Hypersil or equivalent), 250 × 4.6 mm, 5 µm.^{[10][11][12]}
- Temperature: 25°C.
- Flow Rate: 1.0 mL/min.^{[10][12]}
- Detection: UV at 305 nm (Specific to the indole fluorophore; minimizes interference compared to 234 nm).

Mobile Phase & Gradient^[9]

- Mobile Phase A: 20 mM Ammonium Acetate or Phosphate Buffer (pH 3.0).
- Mobile Phase B: Methanol : Acetonitrile (70:30 v/v).
- Isocratic Mode: 30% A / 70% B.

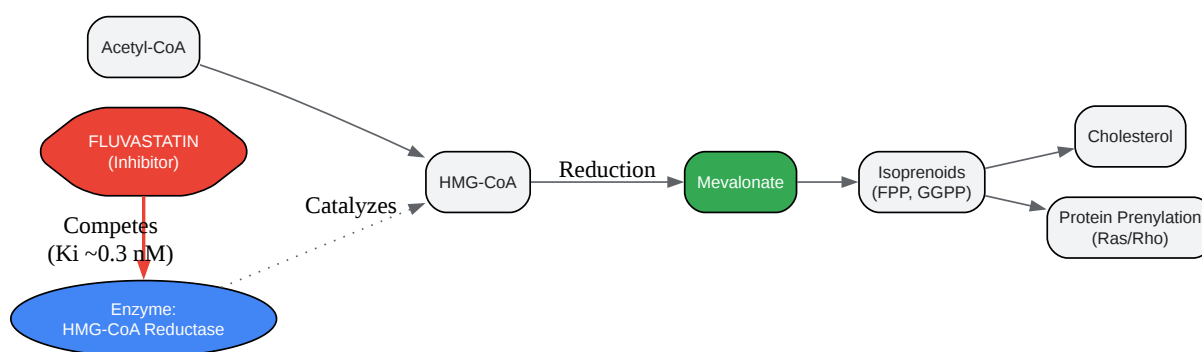
System Suitability

- Retention Time: ~3.2 min (Fluvastatin).^{[10][11][12]}
- Linearity: 2.0 – 320.0 µg/mL ($r > 0.999$).^{[10][11][12]}
- Limit of Detection (LOD): ~0.5 µg/mL.

Note: If peaks appear at RRT (Relative Retention Time) ~0.8 or ~1.2, these are likely photo-isomers. Discard the sample.

Biological Context: Mechanism of Action

Fluvastatin acts as a competitive inhibitor of HMG-CoA Reductase (HMGCR), the rate-limiting enzyme in the mevalonate pathway.[5][9] By mimicking the HMG-CoA substrate, it blocks the biosynthesis of mevalonate, subsequently depleting the isoprenoid pool required for cholesterol synthesis and protein prenylation (e.g., Rho/Ras signaling).



[Click to download full resolution via product page](#)

Caption: Pharmacological intervention point of Fluvastatin. The drug competitively binds HMGCR, halting the conversion of HMG-CoA to Mevalonate.[5][9]

References

- National Center for Biotechnology Information. (2023). PubChem Compound Summary for CID 23679527, Fluvastatin Sodium. Retrieved from [\[Link\]](#)
- Ashour, S., & Khateeb, M. (2023).[10] New HPLC method for determination of fluvastatin anti-hyperlipidemic drug in bulk and pharmaceutical dosage using simvastatin as internal standard. Drug Analytical Research. Retrieved from [\[Link\]](#)
- DrugBank Online. (2023). Fluvastatin: Pharmacology and physicochemical properties. Retrieved from [\[Link\]](#)

- Cardoso, T. F., et al. (2013). Solid-state characterization and dissolution properties of Fluvastatin sodium salt hydrates. Pharmaceutical Development and Technology. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Solid-state characterization and dissolution properties of Fluvastatin sodium salt hydrates - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. fnkprddata.blob.core.windows.net \[fnkprddata.blob.core.windows.net\]](#)
- [4. plantarchives.org \[plantarchives.org\]](#)
- [5. ClinPGx \[clinpgx.org\]](#)
- [6. Fluvastatin | C₂₄H₂₆FNO₄ | CID 1548972 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [7. Experimental and theoretical studies on fluvastatin primary photoproduct formation - Physical Chemistry Chemical Physics \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. oarjpublication.com \[oarjpublication.com\]](#)
- [10. New HPLC method for determination of fluvastatin anti-hyperlipidemic drug in bulk and pharmaceutical dosage using simvastatin as internal standard | Drug Analytical Research \[seer.ufrgs.br\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Technical Guide: Physicochemical Profiling & Handling of Fluvastatin Sodium Hydrate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12044414/docs#technical-guide-physicochemical-profiling-handling-of-fluvastatin-sodium-hydrate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)